

In-Depth Technical Guide to Acid Black 26: Physicochemical Properties and Analytical Methodologies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Black 26, also known by its Colour Index name C.I. 27070, is a disazo acid dye characterized by its deep black hue and its application in the dyeing of various materials such as wool, polyamide, silk, and leather.[1][2] Its chemical structure, containing two azo (-N=N-) groups and sulfonic acid moieties, imparts its characteristic color and water solubility, making it suitable for dyeing processes in acidic media. This technical guide provides a comprehensive overview of the physical and chemical properties of Acid Black 26, along with detailed experimental protocols for its synthesis and characterization, aimed at professionals in research and development.

Physicochemical Properties

Acid Black 26 is a complex organic molecule with specific properties that dictate its behavior and applications. A summary of its key physical and chemical data is presented below.

General and Physical Properties

This table summarizes the main identifiers and physical characteristics of **Acid Black 26**.



Property	Value	Reference(s)
CI Name	Acid Black 26	[2]
CI Number	27070	[2]
CAS Number	6262-07-3	[2]
Molecular Formula	C32H21N5Na2O7S2	[2]
Molecular Weight	697.65 g/mol	[2]
Appearance	Bluish-black powder	[1]
Melting Point	Decomposes above 200°C	[3]

Solubility and Spectroscopic Data

The solubility and spectroscopic characteristics are crucial for the application and analysis of **Acid Black 26**.

Property	Value	Reference(s)
Solubility in Water	100 g/L (at 90°C)	[1]
Solubility in Organic Solvents	Slightly soluble in ethanol and acetone	[1]
Behavior in Concentrated H ₂ SO ₄	Turns violet, becomes blue upon dilution	[1]
Maximum Absorption Wavelength (λmax)	Approximately 600 nm in aqueous solution	[3]

Synthesis of Acid Black 26

The synthesis of **Acid Black 26** is a multi-step process involving diazotization and coupling reactions, typical for azo dyes.

Manufacturing Process



The industrial synthesis of **Acid Black 26** involves a two-step coupling process.[2] First, 5-Amino-2-(phenylamino)benzenesulfonic acid is diazotized and coupled with Naphthalen-1-amine. The resulting monoazo intermediate is then diazotized again and coupled with 6-Hydroxynaphthalene-2-sulfonic acid to yield the final disazo dye.[2]

Laboratory-Scale Synthesis Protocol

The following is a representative experimental protocol for the laboratory synthesis of **Acid Black 26**, based on the established chemistry of azo dye formation.

Step 1: Diazotization of 5-Amino-2-(phenylamino)benzenesulfonic acid

- Dissolve a specific molar equivalent of 5-Amino-2-(phenylamino)benzenesulfonic acid in dilute hydrochloric acid.
- Cool the solution to 0-5°C in an ice-salt bath with constant stirring.
- Slowly add a stoichiometric amount of a pre-cooled aqueous solution of sodium nitrite (NaNO₂) dropwise, maintaining the temperature below 5°C.
- Stir the reaction mixture for 30-60 minutes at 0-5°C to ensure complete formation of the diazonium salt. The completion of diazotization can be checked using starch-iodide paper.

Step 2: First Coupling Reaction

- In a separate beaker, dissolve an equimolar amount of Naphthalen-1-amine in a suitable solvent and cool it to 0-5°C.
- Slowly add the diazonium salt solution from Step 1 to the Naphthalen-1-amine solution with vigorous stirring, while maintaining the temperature at 0-5°C.
- Adjust the pH of the reaction mixture to the optimal range for coupling (typically weakly acidic to neutral) by adding a suitable base, such as sodium acetate.
- Continue stirring for several hours until the coupling reaction is complete, which can be monitored by techniques like thin-layer chromatography (TLC).

Step 3: Diazotization of the Intermediate Monoazo Compound



- Isolate the monoazo product from the first coupling step.
- Repeat the diazotization procedure as described in Step 1, using the isolated intermediate as the starting amine.

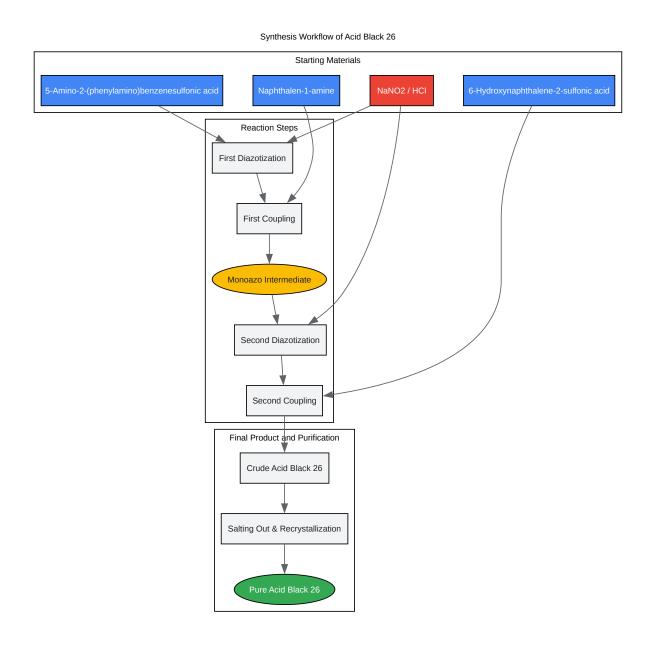
Step 4: Second Coupling Reaction

- Dissolve an equimolar amount of 6-Hydroxynaphthalene-2-sulfonic acid in an alkaline solution (e.g., sodium carbonate or sodium hydroxide solution) and cool to 0-5°C.
- Slowly add the diazonium salt solution of the intermediate from Step 3 to the solution of the coupling component with constant stirring, maintaining the temperature and alkaline pH.
- Continue stirring for several hours to ensure the completion of the second coupling reaction.

Step 5: Isolation and Purification

- Precipitate the final Acid Black 26 dye from the reaction mixture by "salting out" with sodium chloride.
- Filter the crude product and wash it with a saturated sodium chloride solution to remove unreacted starting materials and by-products.
- Recrystallize the crude product from a suitable solvent system (e.g., water-ethanol mixture) to obtain the purified dye.
- Dry the purified **Acid Black 26** in a vacuum oven at a moderate temperature.





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Caption: Synthesis workflow for Acid Black 26.

Spectroscopic Characterization



The structural elucidation and purity assessment of **Acid Black 26** are typically performed using a combination of spectroscopic techniques.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to determine the maximum absorption wavelength (λ max) of the dye, which is related to its color, and for quantitative analysis.

Experimental Protocol:

- Sample Preparation: Prepare a stock solution of **Acid Black 26** of known concentration in deionized water. From the stock solution, prepare a series of dilutions to fall within the linear range of the spectrophotometer.
- Instrumental Analysis: Record the UV-Vis spectrum of each solution over a wavelength range of 200-800 nm using a double-beam UV-Vis spectrophotometer, with deionized water as the reference.
- Data Analysis: Identify the λmax from the spectrum. A plot of absorbance at λmax versus concentration should yield a linear calibration curve according to the Beer-Lambert law.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the **Acid Black 26** molecule.

Experimental Protocol:

- Sample Preparation: Prepare a KBr pellet by mixing a small amount of finely ground, dry
 Acid Black 26 powder with spectroscopic grade potassium bromide (KBr).
- Instrumental Analysis: Record the FTIR spectrum of the KBr pellet over a wavenumber range of 4000-400 cm⁻¹.
- Data Analysis: Identify the characteristic absorption bands for the functional groups present in the molecule.

Expected Characteristic FTIR Peaks:



Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400	O-H and N-H stretching
~1600	C=C aromatic stretching
~1500-1400	N=N stretching (azo bond)
~1200-1000	S=O stretching (sulfonate group)
~850-750	Aromatic C-H bending

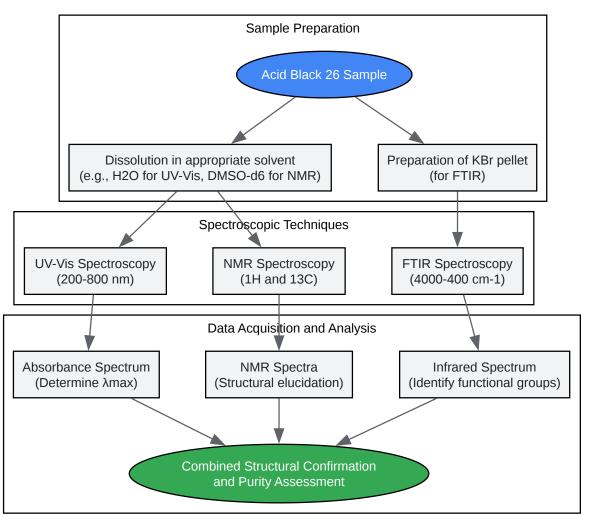
Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for the detailed structural elucidation of organic molecules like **Acid Black 26**.

Experimental Protocol:

- Sample Preparation: Dissolve an accurately weighed sample of **Acid Black 26** in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O).
- Instrumental Analysis: Acquire ¹H and ¹³C NMR spectra using a high-field NMR spectrometer.
- Data Analysis: Analyze the chemical shifts, integration, and coupling patterns to assign the signals to the respective protons and carbons in the molecular structure.





Experimental Workflow for Spectroscopic Analysis

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Caption: Generalized workflow for spectroscopic analysis.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **Acid Black 26**, along with comprehensive methodologies for its synthesis and spectroscopic characterization. The information presented serves as a valuable resource for researchers and scientists working with this dye, enabling a deeper understanding of its properties and facilitating its application in various scientific and industrial fields. The provided protocols offer a



foundation for the consistent and reliable analysis of **Acid Black 26**, contributing to the advancement of research in dye chemistry and material science.

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